

Personal protective equipment for handling Water-17O

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Compound of Interest

Compound Name: Water-17O

Cat. No.: B083853

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Essential Safety and Handling Guide for Water-17O

This guide provides crucial safety and logistical information for the handling and disposal of Water-¹⁷O, a stable isotope of oxygen-labeled water. It is intended for researchers, scientists, and professionals in drug development who utilize ¹⁷O-labeled compounds in their work. Adherence to these procedures is essential for maintaining a safe laboratory environment.

Personal Protective Equipment (PPE)

While Water-¹⁷O is not radioactive and shares the general chemical properties of water, standard laboratory precautions are necessary to ensure safety and prevent contamination of valuable isotopic materials. The following personal protective equipment is recommended:

PPE Category	Item	Specification
Eye Protection	Safety Glasses/Goggles	Should be worn at all times to protect against splashes.
Hand Protection	Disposable Gloves	Nitrile or latex gloves are suitable to prevent skin contact and contamination of the sample.
Respiratory	Respirator Cartridge	A multi-purpose combination respirator cartridge (US) may be used as an additional precaution.
Body Protection	Lab Coat	A standard lab coat should be worn to protect clothing.

Handling and Storage

Handling:

- Handle in a well-ventilated area.
- Avoid inhalation of any mists or aerosols.[\[1\]](#)
- Prevent contact with skin and eyes.[\[1\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)

Storage:

- Keep the container tightly closed when not in use.[\[1\]](#)
- Store at room temperature or as specified by the supplier.[\[2\]](#)

Accidental Release and Disposal

Accidental Release Measures:

- In case of a spill, absorb the liquid with an inert material (e.g., vermiculite, sand, or earth).
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment during cleanup.[\[1\]](#)

Disposal:

- Dispose of the waste material in accordance with local, state, and federal regulations. As Water- ^{17}O is a non-hazardous substance, it can typically be disposed of down the drain, but it is imperative to confirm with your institution's specific guidelines for isotopically labeled materials.

Experimental Workflow for Handling Water- ^{17}O

The following diagram outlines the standard procedure for the safe handling of Water- ^{17}O in a laboratory setting, from initial preparation to final disposal.

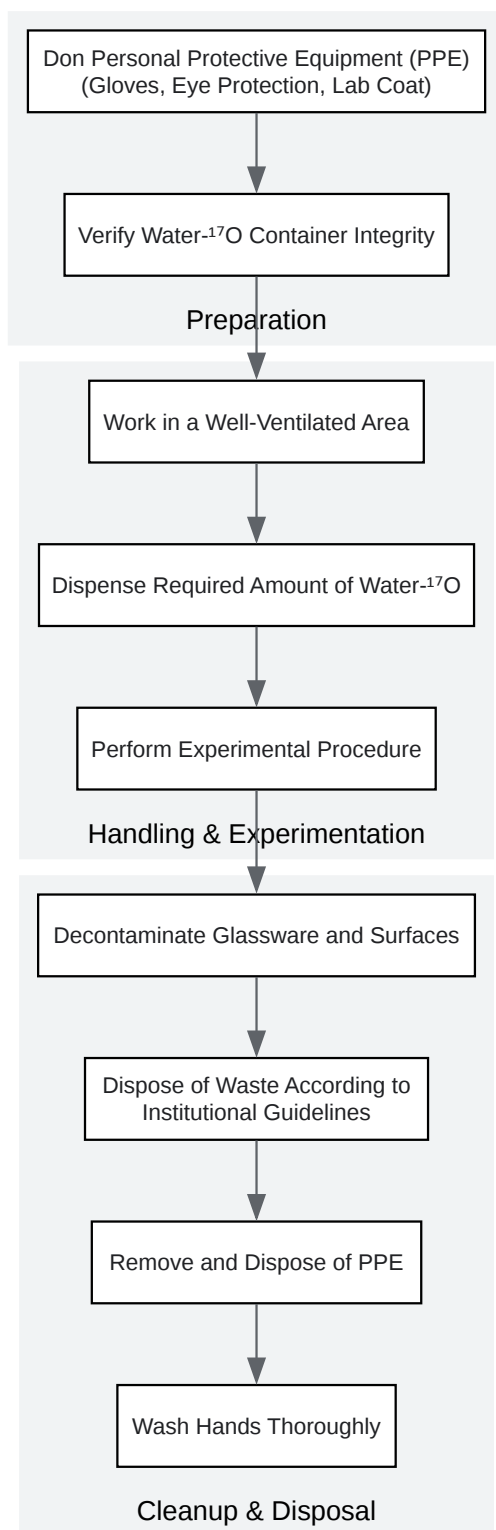


Figure 1. Standard Workflow for Handling Water-¹⁷O

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References

- 1. [buyisotope.com](https://www.buyisotope.com) [[buyisotope.com](https://www.buyisotope.com)]
- 2. [chemscene.com](https://www.chemscene.com) [[chemscene.com](https://www.chemscene.com)]
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